

Personal protective equipment for handling (-)-SHIN1

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Compound of Interest

Compound Name: (-)-SHIN1
Cat. No.: B10818768

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Essential Safety and Handling Guide for (-)-SHIN1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(-)-SHIN1**. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

(-)-SHIN1 is the inactive enantiomer of SHIN1, a potent dual inhibitor of serine hydroxymethyltransferase 1 (SHMT1) and serine hydroxymethyltransferase 2 (SHMT2).[1][2] While **(-)-SHIN1** is considered the inactive form, it should be handled with the same level of caution as its active counterpart, **(+)-SHIN1**, and other potent small molecule inhibitors, due to its chemical properties and the potential for residual activity or unforeseen biological effects.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **(-)-SHIN1**. The required level of protection varies depending on the specific activity being performed.

Activity	Recommended Personal Protective Equipment (PPE)
Receiving & Unpacking	- Single-use, chemotherapy-rated gloves- Safety glasses
Weighing & Aliquoting (Solid Form)	- Double chemotherapy-rated gloves- Impermeable, long-sleeved, back-closing protective gown- Safety glasses or goggles- Hair cover- All handling of the solid compound must be performed in a certified chemical fume hood or a ventilated balance enclosure.
Solution Preparation & Handling	- Double chemotherapy-rated gloves- Protective gown- Safety glasses or goggles- All work should be conducted in a chemical fume hood.
Spill Cleanup	- Chemical spill kit- Two pairs of chemotherapy-rated gloves- Gown- Respiratory protection (e.g., N95 respirator or higher)- Eye protection (goggles or face shield)

Operational and Disposal Plans

Storage and Stability:

- Solid Form: Store at -20°C for up to 3 years.
- In Solvent: Store at -80°C for up to 1 year.[\[2\]](#)

Experimental Protocols:

Stock Solution Preparation (Example): To prepare a 10 mM stock solution of **(-)-SHIN1** (Molecular Weight: 400.47 g/mol)[\[2\]](#):

- Weigh out 1 mg of **(-)-SHIN1** powder in a chemical fume hood.
- Add 249.7 µL of dimethyl sulfoxide (DMSO) to the vial.

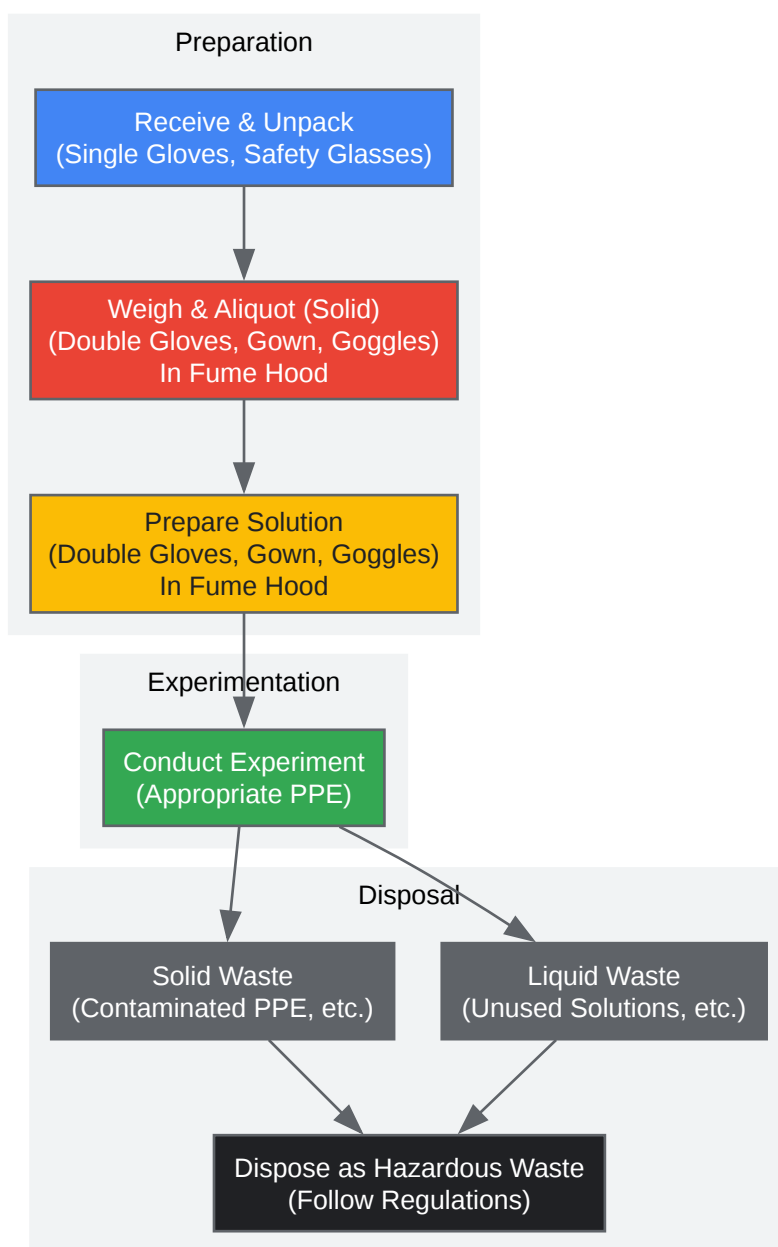
- Vortex or sonicate until the solid is completely dissolved.
- Store the stock solution at -80°C in a tightly sealed container.

Disposal Plan: All waste materials contaminated with **(-)-SHIN1**, including gloves, gowns, pipette tips, and empty vials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.

- Solid Waste: Collect all contaminated solid waste in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **(-)-SHIN1** in a designated, clearly labeled, and sealed hazardous waste container. Do not pour down the drain.
- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **(-)-SHIN1** using a suitable laboratory detergent and/or a 70% ethanol solution.

Workflow for Handling **(-)-SHIN1**

The following diagram outlines the standard workflow for safely handling **(-)-SHIN1** from receipt to disposal.



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Caption: Workflow for the safe handling and disposal of **(-)-SHIN1**.

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References

- 1. Human SHMT inhibitors reveal defective glycine import as a targetable metabolic vulnerability of diffuse large B-cell lymphoma - PMC [pmc.ncbi.nlm.nih.gov]
- 2. SHIN1 | TargetMol [targetmol.com]
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